

A Head-to-Head Comparison of the Biological Activities of Dimethylpyrazole Isomers

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Compound of Interest

Compound Name: 1,5-Dimethylpyrazole

Cat. No.: B184060

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For researchers, scientists, and drug development professionals, the pyrazole scaffold is a fundamental building block in medicinal chemistry. The specific arrangement of two methyl groups on the pyrazole ring gives rise to several isomers, each with distinct physicochemical properties that can significantly influence their biological activity. This guide provides an objective comparison of the biological activities of key dimethylpyrazole isomers, drawing upon available experimental data for their derivatives to highlight their potential as pharmacophores in drug discovery.

While direct head-to-head comparative studies on the unfunctionalized dimethylpyrazole isomers are limited in publicly available literature, the biological activities of their derivatives offer valuable insights into the therapeutic potential of each isomeric core. This comparison will focus on three primary areas of biological activity: anti-inflammatory, antimicrobial, and enzyme inhibition.

Physicochemical Properties: A Foundation for Biological Activity

The positional differences of the methyl groups among dimethylpyrazole isomers lead to notable variations in their physical and chemical characteristics. These properties, including boiling point, melting point, and density, are critical as they affect solubility, reactivity, and pharmacokinetic profiles.

| Property | 1,3-Dimethylpyrazole | 1,5-Dimethylpyrazole | 3,5-Dimethylpyrazole | 1,4-Dimethylpyrazole |
|-------------------|----------------------------------------------|----------------------------------------------|----------------------------------------------|----------------------------------------------|
| CAS Number | 694-48-4 | 694-31-5 | 67-51-6 | 1072-68-0 |
| Molecular Formula | C ₅ H ₈ N ₂ | C ₅ H ₈ N ₂ | C ₅ H ₈ N ₂ | C ₅ H ₈ N ₂ |
| Molecular Weight | 96.13 g/mol | 96.13 g/mol | 96.13 g/mol | 96.13 g/mol |
| Appearance | Light orange to yellow to green clear liquid | Colorless clear liquid | White crystalline solid | Colorless to light yellow liquid |
| Boiling Point | 138 °C | 153 °C | 218 °C | 148-150 °C (at 20 Torr) |
| Melting Point | Not applicable (liquid at room temp.) | Not applicable (liquid at room temp.) | 105-108 °C | -45.8 °C |
| Density | ~0.96 g | | | |

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